

Dimethyl Propylphosphonate: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: *Dimethyl propylphosphonate*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive review of **Dimethyl propylphosphonate** (DMPP), focusing on its applications as a flame retardant. It offers a comparative analysis of DMPP against common alternatives, supported by experimental data. Detailed experimental protocols for key performance evaluations are also included to assist in research and development.

Executive Summary

Dimethyl propylphosphonate (DMPP) is an organophosphorus compound primarily utilized as a flame retardant, particularly in the production of polyurethane (PU) and polyisocyanurate (PIR) foams.^{[1][2][3]} It is also used to a lesser extent as a plasticizer and as an intermediate in the synthesis of other chemicals, including pesticides.^{[1][4]} This guide focuses on its flame-retardant properties, offering a data-driven comparison with two widely used alternatives: Tris(1-chloro-2-propyl)phosphate (TCPP) and Triethyl phosphate (TEP).

Comparison of Flame Retardant Performance in Polyurethane Foams

DMPP is a halogen-free flame retardant, which is an advantage in applications where the formation of corrosive and toxic halogenated byproducts during combustion is a concern. Its performance is often compared with chlorinated phosphate esters like TCPP and other phosphate esters like TEP.

A key study on open-cell polyurethane foams derived from bio-polyols provides valuable comparative data on the performance of these three flame retardants.[\[5\]](#)

Table 1: Comparison of Flame Retardant Properties in Open-Cell Polyurethane Foam

Property	DMPP (30 php)	TCPP (30 php)	TEP (30 php*)	Unmodified Foam
Heat Release				
Rate (HRR), peak (kW/m ²)	135	155	160	210
Thermal Conductivity (W/m·K)	0.035	0.037	0.038	0.036
Apparent Density (kg/m ³)	13.5	14.2	14.5	12.8

*php: parts per hundred parts of polyol

Key Findings from Experimental Data:

- Flame Retardancy: Polyurethane foam modified with 30 parts per hundred polyol (php) of DMPP exhibited the lowest peak heat release rate compared to foams modified with TCPP and TEP, indicating superior flame retardant efficiency in this formulation.[\[5\]](#)
- Thermal Insulation: The foam containing DMPP also showed the lowest coefficient of thermal conductivity, suggesting it can enhance the thermal insulation properties of the foam.[\[5\]](#)
- Density: The addition of all three flame retardants resulted in a slight increase in the apparent density of the foam compared to the unmodified foam.[\[5\]](#)

Experimental Protocols

To ensure accurate and reproducible evaluation of flame retardant performance in polyurethane foams, standardized testing methodologies are crucial. Below are detailed protocols for three key flammability tests.

Cone Calorimetry

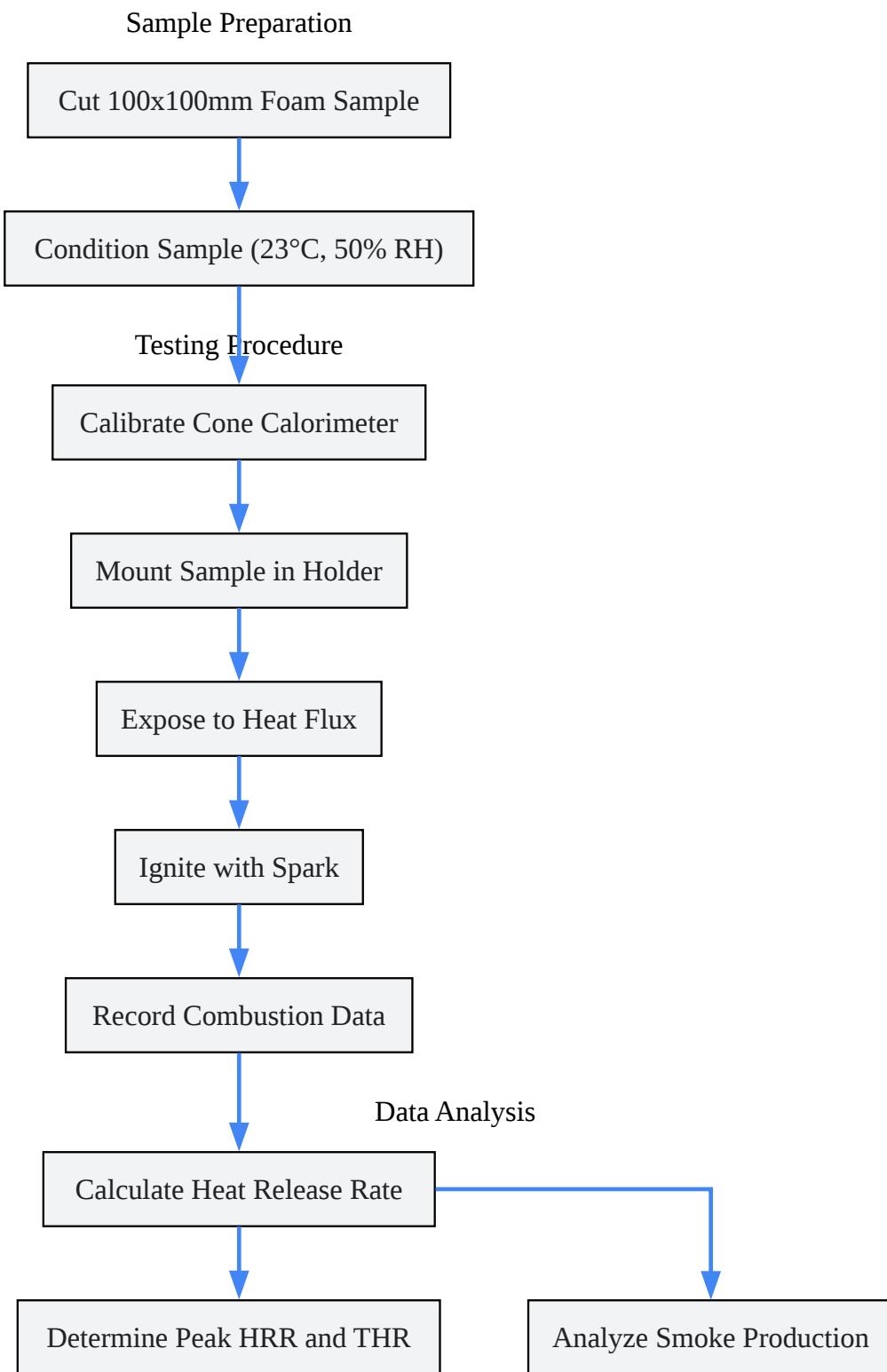
Objective: To determine the heat release rate (HRR), smoke production, and other combustion characteristics of a material under controlled heat flux conditions.

Apparatus: Cone calorimeter.

Procedure:

- **Sample Preparation:** Prepare 100 mm x 100 mm samples of the polyurethane foam with a thickness representative of the end-use application. The samples should be conditioned at 23 ± 2 °C and 50 ± 5 % relative humidity for at least 24 hours prior to testing.
- **Calibration:** Calibrate the cone calorimeter according to the manufacturer's instructions and the relevant standard (e.g., ISO 5660-1).
- **Mounting:** Wrap the specimen in aluminum foil, leaving the top surface exposed, and place it in the sample holder.
- **Testing:**
 - Position the sample holder horizontally under the conical heater at a specified distance to achieve the desired incident heat flux (e.g., 35 kW/m² or 50 kW/m²).
 - Start the data acquisition system.
 - Ignite the pyrolysis gases emanating from the sample surface using a spark igniter.
 - Record the time to ignition.
 - Continuously measure the oxygen concentration in the exhaust duct to calculate the heat release rate.
 - Continue the test until flaming ceases or for a predetermined duration.
- **Data Analysis:** Analyze the collected data to determine key parameters such as time to ignition, peak heat release rate (pHRR), total heat released (THR), and smoke production rate.

Workflow for Cone Calorimetry:

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Cone Calorimetry Experimental Workflow

UL-94 Vertical Burn Test

Objective: To assess the self-extinguishing characteristics of a plastic material after exposure to a small flame.

Apparatus: UL-94 test chamber, Bunsen burner, timer.

Procedure:

- Sample Preparation: Prepare rectangular bar specimens of the polyurethane foam (typically 125 mm long x 13 mm wide, with a thickness representative of the end-use application). Condition the specimens as per the standard.
- Mounting: Clamp the specimen vertically from its top end.
- Flame Application:
 - Adjust the Bunsen burner to produce a 20 mm high blue flame.
 - Apply the flame to the center of the bottom edge of the specimen for 10 seconds.
 - Remove the flame and record the afterflame time (t1).
 - Immediately after the flame extinguishes, re-apply the burner flame for another 10 seconds.
 - Remove the flame and record the second afterflame time (t2) and the afterglow time.
- Observation: During the test, observe if any flaming particles drip from the specimen and if they ignite a piece of cotton placed below the sample.
- Classification: Classify the material (e.g., V-0, V-1, V-2) based on the afterflame times, afterglow time, and whether flaming drips ignite the cotton.

ISO 11925-2: Single-flame source test

Objective: To determine the ignitability of a product when subjected to direct impingement of a small flame.

Apparatus: ISO 11925-2 test chamber, specified gas burner, timer.

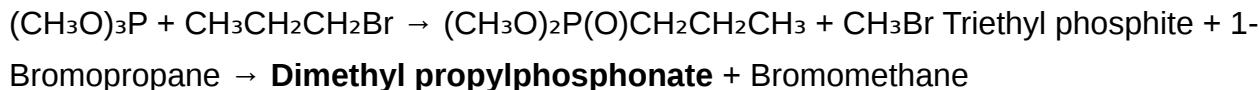
Procedure:

- Sample Preparation: Prepare specimens of the polyurethane foam (typically 250 mm long x 90 mm wide). Condition the specimens.
- Mounting: Mount the specimen vertically in the test chamber.
- Flame Application:
 - The flame can be applied to the surface or the edge of the specimen.
 - For surface ignition, the flame is applied to the center of the specimen at a 45-degree angle, 40 mm above the bottom edge.
 - The flame application time is typically 15 or 30 seconds.
- Observation:
 - Record whether ignition occurs.
 - Measure the time it takes for the flame tip to reach a mark 150 mm above the flame application point.
 - Observe for any flaming droplets that ignite a filter paper placed below the specimen.
- Classification: The material is classified based on whether the flame spreads to the 150 mm mark within a specified time and the occurrence of flaming droplets.

Synthesis of Dimethyl Propylphosphonate

DMPP is typically synthesized via the Michaelis-Arbuzov reaction. This reaction involves the reaction of a trialkyl phosphite with an alkyl halide.

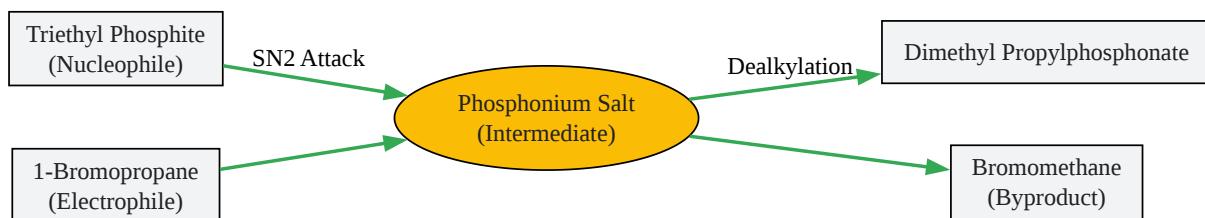
Reaction Scheme:



General Experimental Protocol (Michaelis-Arbuzov Reaction):

- Reactants: Combine triethyl phosphite and 1-bromopropane in a reaction flask equipped with a reflux condenser and a magnetic stirrer. An excess of the alkyl halide is often used.
- Heating: Heat the reaction mixture under an inert atmosphere (e.g., nitrogen). The reaction temperature is typically in the range of 100-160 °C.
- Reaction Monitoring: Monitor the progress of the reaction by techniques such as gas chromatography (GC) or ^{31}P NMR spectroscopy.
- Work-up: Once the reaction is complete, cool the mixture to room temperature.
- Purification: The product, **Dimethyl propylphosphonate**, is typically purified by vacuum distillation to remove unreacted starting materials and byproducts.

Logical Relationship of Michaelis-Arbuzov Reaction:

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Michaelis-Arbuzov Reaction Pathway

Other Applications of Dimethyl Propylphosphonate Plasticizers

Organophosphorus compounds, including phosphonates, can be used as plasticizers in polymers like polyvinyl chloride (PVC). They can improve flexibility, processability, and in some cases, impart flame retardancy. However, there is a lack of publicly available, direct comparative studies detailing the plasticizing efficiency of DMPP against standard plasticizers like phthalates or other phosphate esters.

Agricultural Applications

Phosphonates have been investigated for their use in agriculture, primarily as fungicides.^[6] They can be effective against certain plant pathogens. DMPP can also serve as a precursor in the synthesis of more complex agrochemicals.^[4] Similar to its application as a plasticizer, there is limited comparative experimental data available in the public domain on the performance of DMPP relative to other commercial fungicides.

Conclusion

Dimethyl propylphosphonate is an effective halogen-free flame retardant for polyurethane foams, demonstrating superior performance in reducing the peak heat release rate compared to common alternatives like TCPP and TEP in the cited study. Its application also shows a beneficial effect on the thermal conductivity of the foam. While it has potential uses as a plasticizer and in agricultural applications, there is a clear need for more quantitative, comparative studies to fully assess its performance in these areas. The provided experimental protocols offer a standardized framework for researchers to conduct such comparative evaluations.

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